Application Notes and Protocols: Ethyl 6-(bromomethyl)nicotinate in PROTAC Development

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Compound of Interest

Compound Name:	*Ethyl 6-(bromomethyl)nicotinate*
CAS No.:	*178264-57-8*
Cat. No.:	*B175332*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the potential applications of **Ethyl 6-(bromomethyl)nicotinate** as a versatile building block in the development of Proteolysis Targeting Chimeras (PROTACs). This document outlines its utility in linker synthesis and as a precursor for ligand development, complete with detailed synthetic protocols and methodologies for the biological evaluation of the resulting PROTACs.

Introduction to PROTAC Technology

Proteolysis-targeting chimeras (PROTACs) are heterobifunctional molecules that offer a novel therapeutic modality by inducing the degradation of specific target proteins.[1] They consist of two ligands connected by a chemical linker: one ligand binds to a protein of interest (POI), and the other recruits an E3 ubiquitin ligase.[1] This ternary complex formation (POI-PROTAC-E3 ligase) facilitates the ubiquitination of the POI, marking it for degradation by the proteasome.[2] The linker plays a crucial role in the efficacy of a PROTAC, influencing the stability of the ternary complex and the overall physicochemical properties of the molecule.[3]

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Ethyl 6-(bromomethyl)nicotinate: A Versatile Building Block for PROTACs

Ethyl 6-(bromomethyl)nicotinate is a bifunctional molecule that can be strategically employed in PROTAC synthesis. Its chemical structure offers two key reactive handles:

- Bromomethyl Group: This group acts as an electrophile, enabling alkylation of nucleophiles such as amines, phenols, and thiols. This functionality is ideal for coupling with E3 ligase ligands or POI ligands that contain these nucleophilic groups.
- Ethyl Ester Group: The ester can be hydrolyzed to a carboxylic acid, which can then be activated for amide bond formation with an amine-containing linker or ligand.

The incorporation of the pyridine ring from the nicotinic acid backbone may also enhance the aqueous solubility of the resulting PROTAC, a beneficial property for drug development.[3]

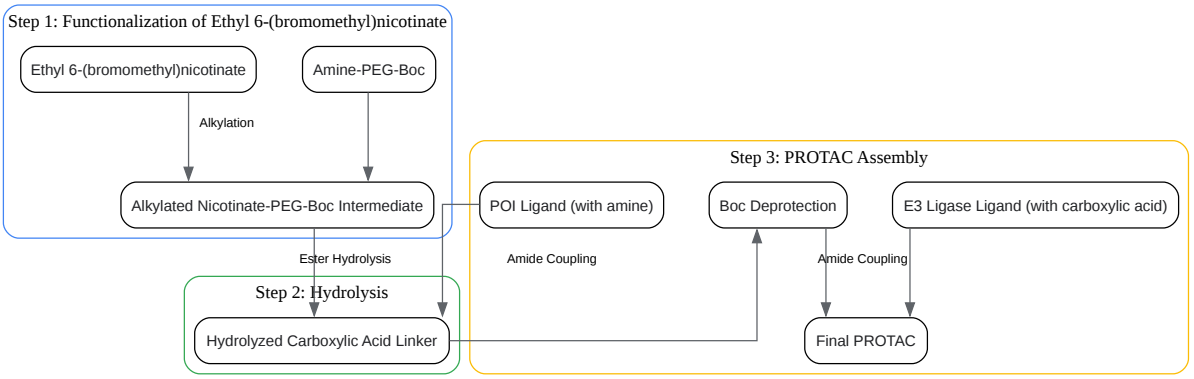
Synthetic Applications and Protocols

Application 1: Synthesis of a Pyridine-Containing Linker for PROTAC Assembly

In this application, **Ethyl 6-(bromomethyl)nicotinate** is used to generate a functionalized linker that can be subsequently coupled to a POI ligand and an E3 ligase ligand.

Workflow for Pyridine-Containing Linker Synthesis

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Caption: Synthetic workflow for a PROTAC using a pyridine-based linker.

Protocol 1: Synthesis of a PROTAC using a Nicotinate-Derived Linker

Materials:

- **Ethyl 6-(bromomethyl)nicotinate**
- Amine-PEGn-Boc (e.g., n=3)
- POI ligand with a free amine
- E3 ligase ligand with a carboxylic acid (e.g., Pomalidomide-acid)
- Lithium hydroxide (LiOH)
- Trifluoroacetic acid (TFA)

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- HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate)
- DIPEA (N,N-Diisopropylethylamine)
- Solvents: DMF, DCM, THF, Water
- Standard laboratory glassware and purification equipment (flash chromatography, HPLC)

Procedure:

- Alkylation:
  - Dissolve Amine-PEGn-Boc (1.0 eq) in anhydrous DMF.
  - Add DIPEA (2.0 eq) and stir for 10 minutes.
  - Add **Ethyl 6-(bromomethyl)nicotinate** (1.1 eq) and stir the reaction at room temperature for 16 hours.
  - Monitor the reaction by LC-MS.
  - Upon completion, dilute with ethyl acetate and wash with water and brine.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.
  - Purify the crude product by flash chromatography to obtain the alkylated intermediate.
- Ester Hydrolysis:
  - Dissolve the alkylated intermediate (1.0 eq) in a mixture of THF and water (3:1).
  - Add LiOH (3.0 eq) and stir at room temperature for 4 hours.
  - Monitor by LC-MS.
  - Acidify the reaction mixture to pH 3-4 with 1N HCl.

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- Extract with ethyl acetate, wash with brine, dry over sodium sulfate, and concentrate to yield the carboxylic acid linker.

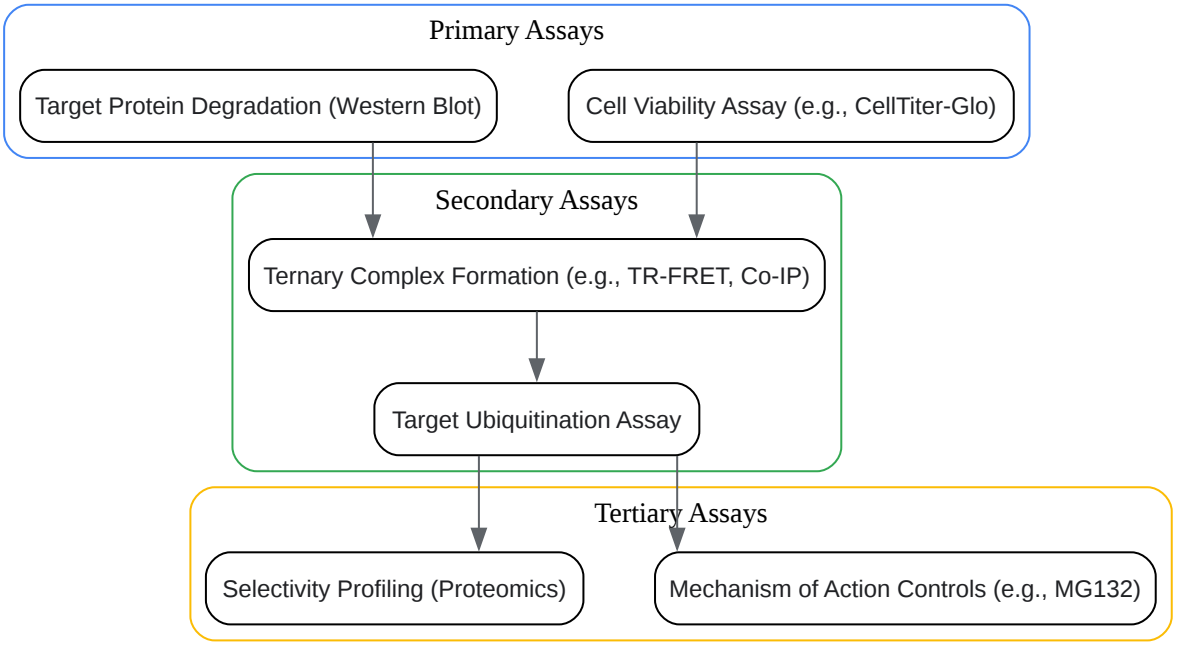
- Amide Coupling with POI Ligand:
  - Dissolve the carboxylic acid linker (1.0 eq), POI ligand (1.1 eq), HATU (1.2 eq), and DIPEA (3.0 eq) in anhydrous DMF.
  - Stir at room temperature for 12 hours.
  - Monitor by LC-MS.
  - Purify the crude product by preparative HPLC to obtain the POI-linker-Boc intermediate.
- Boc Deprotection:
  - Dissolve the POI-linker-Boc intermediate in DCM.
  - Add TFA (20% v/v) and stir at room temperature for 1 hour.
  - Concentrate under reduced pressure to remove excess TFA and DCM.
- Final Amide Coupling with E3 Ligase Ligand:
  - Dissolve the deprotected POI-linker intermediate (1.0 eq), E3 ligase ligand-acid (1.1 eq), HATU (1.2 eq), and DIPEA (3.0 eq) in anhydrous DMF.
  - Stir at room temperature for 12 hours.
  - Monitor by LC-MS.
  - Purify the final PROTAC by preparative HPLC.

Biological Evaluation of PROTACs

A series of in vitro assays are essential to characterize the biological activity of a newly synthesized PROTAC.

Experimental Workflow for PROTAC Evaluation

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Caption: A typical workflow for the biological evaluation of a PROTAC.

Protocol 2: Assessment of Target Protein Degradation by Western Blot

This is the most common method to directly measure the reduction in target protein levels.

Materials:

- Cell line expressing the POI
- PROTAC compound (stock in DMSO)
- Complete cell culture medium
- Ice-cold Phosphate-Buffered Saline (PBS)

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- RIPA Lysis Buffer with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- Primary antibody against the POI
- Primary antibody against a loading control (e.g., GAPDH, β-actin)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Procedure:

- Cell Treatment:
  - Plate cells in a 6-well plate and allow them to adhere overnight.
  - Treat cells with various concentrations of the PROTAC (e.g., 0.1, 1, 10, 100, 1000 nM) and a vehicle control (DMSO) for a specified time (e.g., 24 hours).
- Cell Lysis:
  - Wash cells with ice-cold PBS.
  - Add RIPA buffer to each well, scrape the cells, and transfer the lysate to a microfuge tube.
  - Incubate on ice for 30 minutes.
  - Centrifuge at 14,000 rpm for 15 minutes at 4°C.
  - Collect the supernatant.
- Protein Quantification:
  - Determine the protein concentration of each lysate using the BCA assay according to the manufacturer's protocol.
- SDS-PAGE and Western Blotting:

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- Normalize protein amounts and prepare samples with Laemmli buffer.
- Separate proteins by SDS-PAGE and transfer to a PVDF membrane.
- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.
- Incubate with primary antibodies overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash again and detect the signal using a chemiluminescent substrate and an imaging system.

- Data Analysis:
  - Quantify band intensities and normalize the POI signal to the loading control.
  - Calculate the percentage of protein degradation relative to the vehicle control.
  - Determine the DC50 (concentration at which 50% degradation is observed) and Dmax (maximum degradation).

Protocol 3: Cell Viability Assay (CellTiter-Glo®)

This assay measures cell viability by quantifying ATP, which is an indicator of metabolically active cells.

Materials:

- Cell line of interest
- PROTAC compound and vehicle control (DMSO)
- Complete cell culture medium
- White, opaque-walled 96-well plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit

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Procedure:

- Cell Plating:
  - Seed cells in a 96-well plate at a predetermined density and allow them to attach overnight.
- PROTAC Treatment:
  - Treat cells with a serial dilution of the PROTAC and a vehicle control.
- Incubation:
  - Incubate the plate for a period relevant to the expected downstream effects of protein degradation (e.g., 72 hours).
- Assay Procedure:
  - Equilibrate the plate and CellTiter-Glo® reagent to room temperature.
  - Add CellTiter-Glo® reagent to each well according to the manufacturer's protocol.
  - Mix on an orbital shaker for 2 minutes to induce cell lysis.
  - Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- Data Acquisition and Analysis:
  - Measure luminescence using a plate reader.
  - Calculate the half-maximal growth inhibitory concentration (GI50).

Quantitative Data Summary

The following table provides a template for summarizing the quantitative data obtained from the biological evaluation of a PROTAC synthesized using an **Ethyl 6-(bromomethyl)nicotinate**-derived linker.

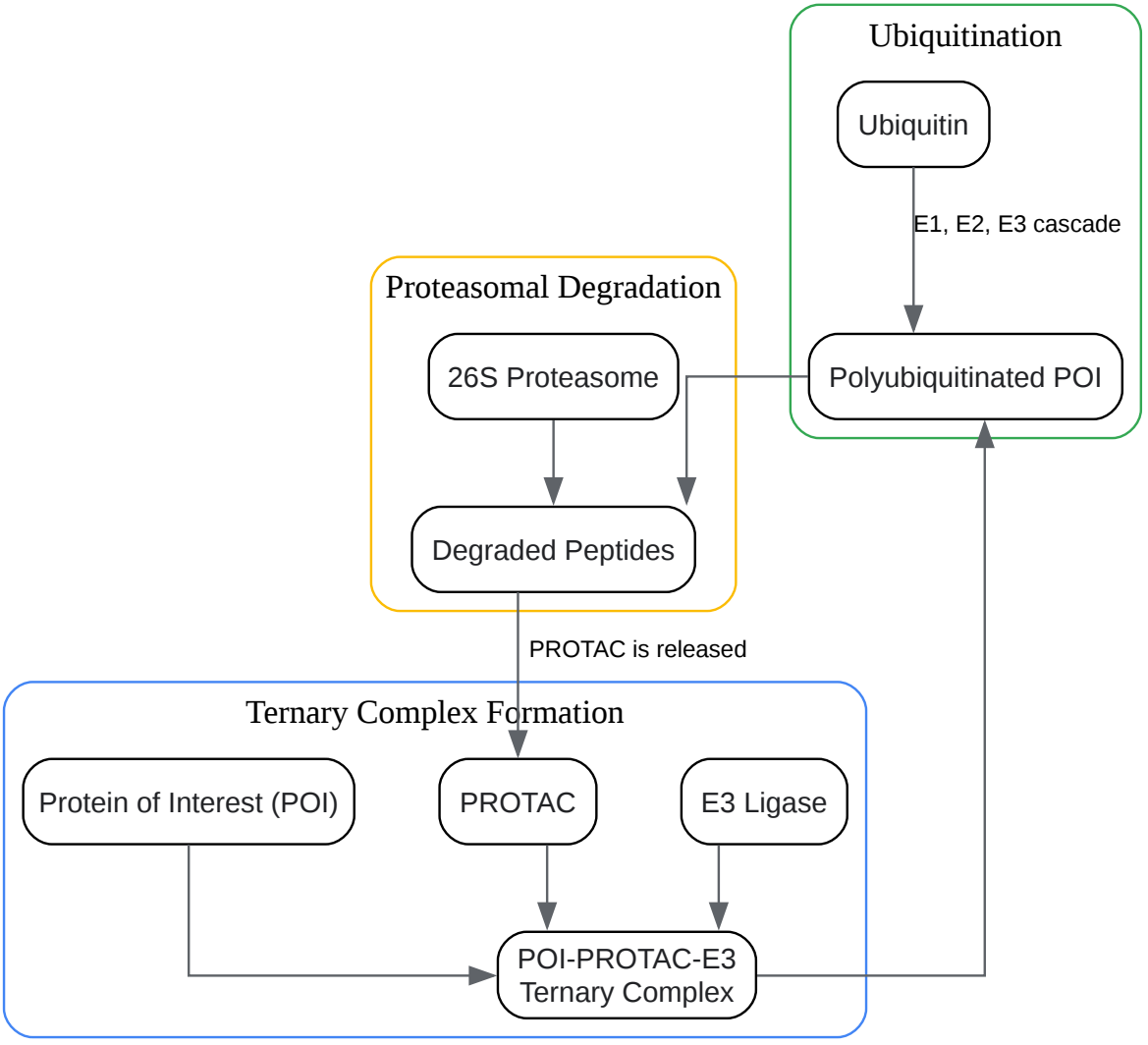
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PROTAC Identifier	Target Protein	E3 Ligase Recruited	Cell Line	DC50 (nM)	Dmax (%)	GI50 (nM)
PROTAC-Nic-01	BRD4	CRBN	HeLa	50	>90	150
PROTAC-Nic-02	BTK	VHL	Ramos	25	>95	80
Negative Control	BRD4	CRBN	HeLa	>10000	<10	>10000

Signaling Pathway

PROTAC-Mediated Protein Degradation Pathway

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Caption: The catalytic cycle of PROTAC-mediated protein degradation.

Disclaimer: The synthetic protocols described herein are proposed based on established chemical principles for the novel application of **Ethyl 6-(bromomethyl)nicotinate** in PROTAC development. These protocols should be adapted and optimized by qualified researchers in a laboratory setting. The biological data presented is illustrative and will vary depending on the specific PROTAC and experimental conditions.

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References

- 1. Discovery of small molecule ligands for the von Hippel-Lindau (VHL) E3 ligase and their use as inhibitors and PROTAC degraders - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Characteristic roadmap of linker governs the rational design of PROTACs - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Current strategies for the design of PROTAC linkers: a critical review - PMC [pmc.ncbi.nlm.nih.gov]
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